

Application Notes and Protocols for IN-1130

Stock Solution Preparation

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Compound of Interest

Compound Name: *IN-1130*

Cat. No.: *B1671810*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

IN-1130 is a potent and highly selective small molecule inhibitor of the Transforming Growth Factor-beta (TGF- β) type I receptor kinase, also known as Activin Receptor-Like Kinase 5 (ALK5). It effectively blocks the phosphorylation of Smad2/3, key downstream mediators of TGF- β signaling, with an IC₅₀ of 5.3 nM for ALK5-mediated Smad3 phosphorylation. Due to its critical role in the TGF- β pathway, which is implicated in a wide range of cellular processes including proliferation, differentiation, and extracellular matrix production, **IN-1130** is a valuable tool for research in areas such as fibrosis, cancer progression, and metastasis. Proper preparation of stock solutions is crucial for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **IN-1130** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent.

Quantitative Data Summary

The following table summarizes the key quantitative data for **IN-1130**.

Property	Value	Reference
Molecular Weight	420.47 g/mol	
Formula	C ₂₅ H ₂₀ N ₆ O	
Purity	≥98% (HPLC)	
Maximum Solubility in DMSO	100 mM (42.05 mg/mL)	
IC ₅₀ (ALK5-mediated Smad3 phosphorylation)	5.3 nM	

Experimental Protocols

Materials

- **IN-1130** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution of IN-1130 in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

- **Pre-weighing Preparation:** Before handling **IN-1130**, ensure all materials are clean and sterile. Work in a laminar flow hood to maintain sterility, especially if the stock solution will be used for cell culture.

- Weighing **IN-1130**: Carefully weigh out the desired amount of **IN-1130** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.205 mg of **IN-1130** (see calculation below).
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 420.47 \text{ g/mol} = 0.0042047 \text{ g} = 4.205 \text{ mg}$
- Dissolving in DMSO:
 - Transfer the weighed **IN-1130** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO. For a 10 mM solution with 4.205 mg of **IN-1130**, add 1 mL of DMSO.
 - Cap the tube tightly.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes until the **IN-1130** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
 - Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol for Diluting **IN-1130** for In Vitro Cell-Based Assays

For cell culture experiments, the final concentration of DMSO should be kept low (ideally $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

- Thawing the Stock Solution: Thaw an aliquot of the 10 mM **IN-1130** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentration. For example, to treat cells with 1 μM **IN-1130**, you can perform a 1:1000 dilution of the 10 mM stock solution directly into the culture medium.
- Vehicle Control: It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the **IN-1130**-treated samples.

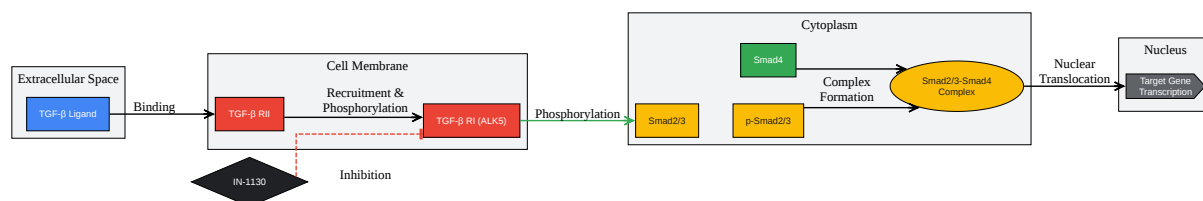
Protocol for Preparing **IN-1130** for In Vivo Administration

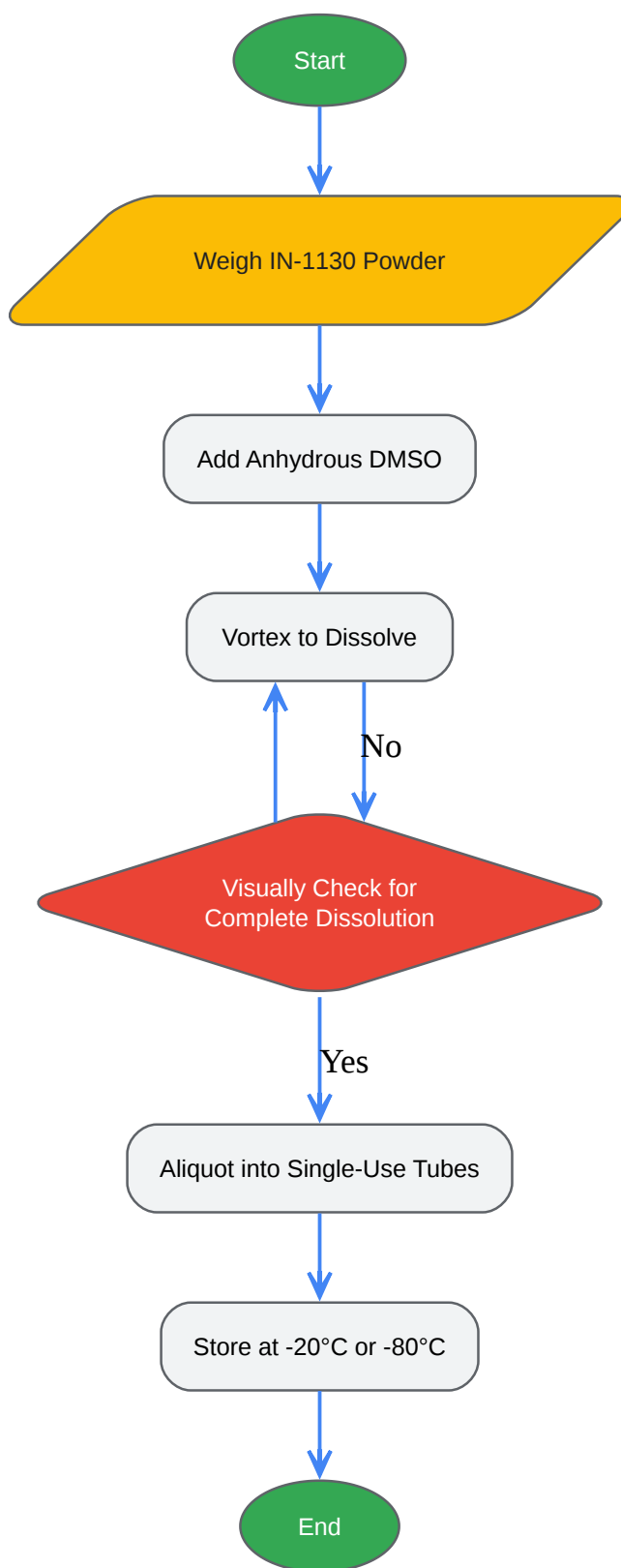
For animal studies, **IN-1130** can be administered via intraperitoneal (IP) injection. The following is a general guideline.

- Vehicle Preparation: A common vehicle for IP injection of hydrophobic compounds is a mixture of DMSO and saline (0.9% NaCl). The final concentration of DMSO should be minimized to reduce potential toxicity.
- **IN-1130** Solution Preparation:
 - Based on the desired dosage (e.g., 10 mg/kg), calculate the total amount of **IN-1130** needed for the study.
 - Dissolve the **IN-1130** in a minimal amount of DMSO.
 - Slowly add sterile saline to the DMSO solution while vortexing to bring it to the final desired volume. The final DMSO concentration in the vehicle should be as low as possible while maintaining the solubility of **IN-1130**. A final concentration of 5-10% DMSO in saline is often a starting point, but this may need to be optimized.
- Administration: Administer the prepared **IN-1130** solution to the animals via intraperitoneal injection according to the approved animal protocol. A vehicle-only control group should be included in the study.

Visualizations

TGF- β Signaling Pathway and Inhibition by IN-1130





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